

How to prevent degradation of colistin sulfate in stock solutions

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Compound of Interest

Compound Name: Colistin (sulfate)

Cat. No.: B10787229

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Technical Support Center: Colistin Sulfate Stock Solutions

This guide provides researchers, scientists, and drug development professionals with essential information for preventing the degradation of colistin sulfate in stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for preparing colistin sulfate stock solutions?

A1: For most experimental applications, sterile distilled or deionized water is the recommended solvent for dissolving colistin sulfate.^{[1][2]} Colistin sulfate is freely soluble in water, with some sources reporting solubility as high as 560 mg/mL.^{[1][2]} It is practically insoluble in organic solvents such as acetone, ether, and DMSO.^{[1][2]}

Q2: What is the optimal pH for colistin sulfate solution stability?

A2: Colistin sulfate is most stable in acidic conditions, specifically at a pH range of 2 to 6.^{[3][4]} As the pH rises above 6.0, the rate of inactivation increases.^{[3][4]} A 1% aqueous solution of colistin sulfate typically has a pH between 4.0 and 7.0.^{[5][6]} It is important to note that colistin base can precipitate from aqueous solutions at a pH above 7.5.^{[1][5][6]}

Q3: How should I store my colistin sulfate stock solutions?

A3: For short-term storage, aqueous stock solutions of colistin sulfate should be stored at 2-8°C, where they have been reported to be stable for at least 60 days.^[1] For longer-term storage, it is advisable to aliquot the stock solution into single-use volumes and store them at -20°C or -80°C for up to six months.^{[1][2]} It is crucial to avoid repeated freeze-thaw cycles.^[1]

Q4: Does light affect the stability of colistin sulfate solutions?

A4: While some general recommendations suggest protecting colistin sulfate from light, one study on photodegradation found that a colistin solution exposed to sunlight for about 6 hours remained stable.^{[5][7]} However, as a general precautionary measure, it is good laboratory practice to store stock solutions in light-protected containers.^{[5][8]}

Q5: Can colistin sulfate bind to laboratory plastics?

A5: Yes, colistin is known to adhere to various materials, including standard polystyrene and glass labware.^{[6][9]} This adsorption can lead to a significant loss of the active compound from the solution. To minimize this, it is highly recommended to use low-protein-binding polypropylene tubes and plates for the preparation and storage of colistin solutions.^{[6][9]}

Troubleshooting Guide

Issue 1: Precipitation is observed in my colistin sulfate solution.

Possible Cause	Troubleshooting Action	References
High pH	The pH of the solution may be above 7.5, causing the colistin base to precipitate. Ensure the final pH of your solution is within the stable range of 4.0 to 7.0.	[1] [5] [6]
Buffer Composition	The use of isotonic phosphate buffers can increase the rate of decomposition, potentially leading to precipitation. Whenever possible, prepare stock solutions in sterile water.	[1] [10]
Exceeded Solubility Limit	The concentration of colistin sulfate in your solution may have surpassed its solubility limit in the chosen solvent or buffer. Try reducing the concentration of the solution.	[1]
Low Temperature Storage of High Concentrations	While refrigeration is recommended, highly concentrated solutions may precipitate at lower temperatures. If this occurs, gently warm the solution to redissolve the precipitate before use.	[1]

Issue 2: Inconsistent or unexpected experimental results.

Possible Cause	Troubleshooting Action	References
Degradation of Stock Solution	The colistin sulfate in your stock or working solution may have degraded over time. It is recommended to prepare fresh solutions for each experiment and avoid prolonged storage of diluted working solutions.	[1] [11]
Adsorption to Labware	A significant amount of colistin may have adsorbed to the surface of your storage tubes or experimental plates, leading to a lower effective concentration. Use low-protein-binding polypropylene labware to minimize this effect.	[6] [9]
Inaccurate Initial Concentration	Ensure that the colistin sulfate powder is weighed accurately and the correct volume of solvent is used. If applicable, account for the potency of the specific lot of colistin sulfate.	[1]

Data on Colistin Sulfate Stability

Table 1: Stability of Colistin Sulfate in Aqueous Solutions

Solvent	Temperature	Duration	Remaining Concentration	Reference
Water	4°C	60 days	97.4% (Colistin A), 105.3% (Colistin B)	[6][10]
Water	37°C	120 hours	No significant degradation	[6][10]
Isotonic Phosphate Buffer (pH 7.4)	37°C	-	Significant degradation observed	[6][10]

Table 2: Recommended Storage Conditions for Colistin Sulfate Stock Solutions

Storage Temperature	Duration	Recommendation	Reference
2-8°C	Up to 60 days	Recommended for short-term storage.	[1]
-20°C	Up to 1 month	Suitable for intermediate-term storage.	[2]
-80°C	Up to 6 months	Recommended for long-term storage; aliquot to avoid freeze-thaw cycles.	[1][2]

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Colistin Sulfate Stock Solution in Water

This protocol describes the preparation of a standard 10 mg/mL stock solution of colistin sulfate in sterile water, which is suitable for most in vitro applications.[2]

Materials:

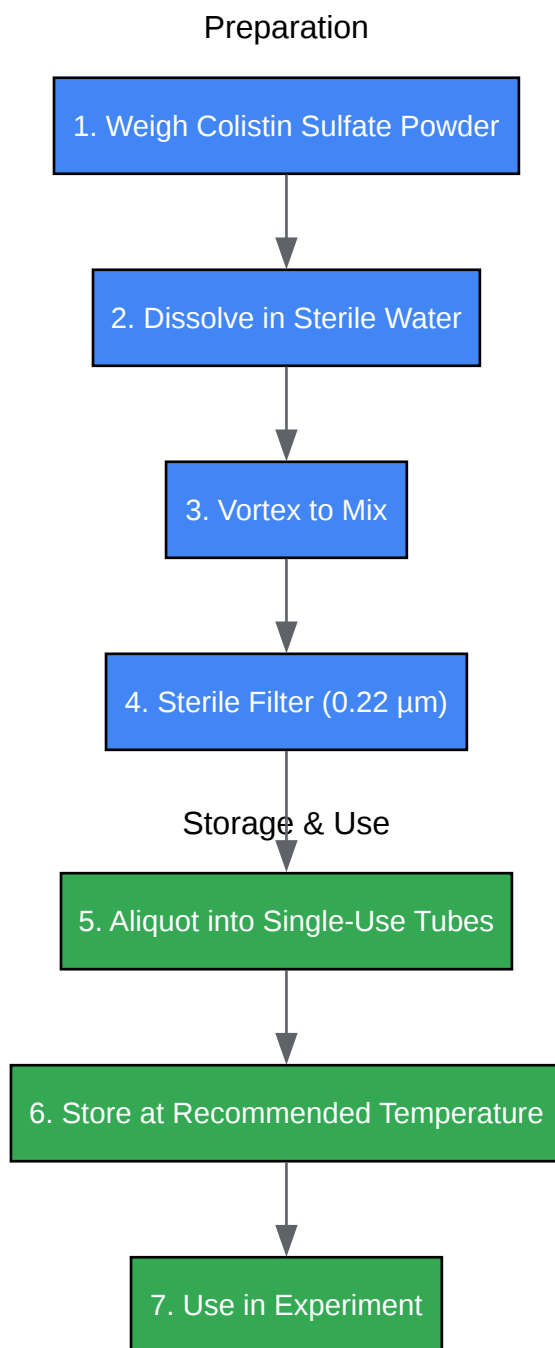
- Colistin sulfate powder
- Sterile, deionized or nuclease-free water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Sterile pipette and tips
- Vortex mixer
- Sterile 0.22 μm syringe filter
- Sterile microcentrifuge tubes for aliquoting (low-protein-binding recommended)

Procedure:

- **Pre-dissolution Steps:** Before opening, allow the colistin sulfate powder container to come to room temperature to prevent condensation.
- **Weighing:** In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of colistin sulfate powder. For a 10 mL solution of 10 mg/mL, weigh 100 mg of the powder.
- **Dissolution:** Aseptically transfer the weighed powder into a sterile conical tube. Add the required volume of sterile water (10 mL for this example).
- **Mixing:** Cap the tube securely and vortex until the powder is completely dissolved. The resulting solution should be clear and free of any particulates.
- **Sterilization:** To ensure the sterility of the stock solution, filter it through a 0.22 μm sterile syringe filter into a new sterile conical tube. This step is particularly critical for cell culture applications.
- **Aliquoting and Storage:** Dispense the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Label each aliquot clearly with the compound name,

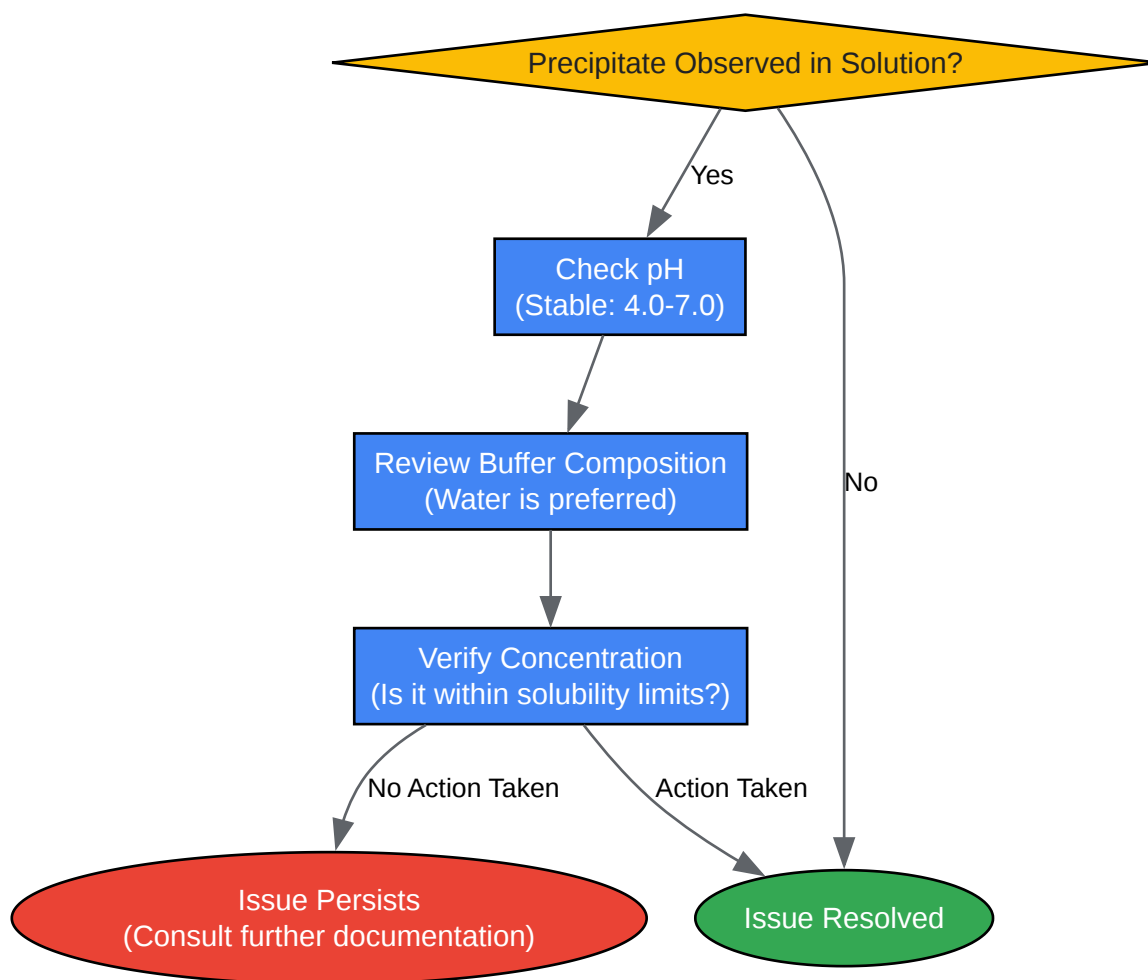
concentration, preparation date, and your initials. Store the aliquots at the appropriate temperature as outlined in Table 2.

Visual Guides



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Caption: Workflow for Preparing Colistin Sulfate Stock Solution.



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Caption: Troubleshooting Precipitation in Colistin Sulfate Solutions.

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